

# molecular weight of Fmoc-Phe(bis-Boc-4-guanidino)-OH

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| Compound of Interest |                                      |           |
|----------------------|--------------------------------------|-----------|
| Compound Name:       | Fmoc-Phe(bis-Boc-4-guanidino)-<br>OH |           |
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# Technical Guide: Fmoc-Phe(bis-Boc-4-guanidino)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fmoc-Phe(bis-Boc-4-guanidino)-OH**, a specialized amino acid derivative crucial for advancements in peptide synthesis and drug development. This document details its chemical properties, applications, and a representative protocol for its use in solid-phase peptide synthesis (SPPS).

### **Core Compound Data**

Fmoc-Phe(bis-Boc-4-guanidino)-OH is a derivative of phenylalanine containing a 9-fluorenylmethoxycarbonyl (Fmoc) protecting group on the alpha-amino group and two tert-butoxycarbonyl (Boc) protecting groups on the guanidino side chain. This strategic protection scheme allows for its direct use in Fmoc-based solid-phase peptide synthesis, providing a stable building block for incorporating a guanidino-functionalized phenylalanine residue into peptide sequences. The guanidino group can be pivotal for enhancing interactions with biological targets.[1]

A summary of the key quantitative and qualitative data for this compound is presented below.



| Property            | Value  | References      |
|---------------------|--|-----------------|
| Molecular Weight    | 644.71 g/mol   | [2][3]          |
| Molecular Formula   | C35H40N4O8   | [1][2][3][4]    |
| CAS Number          | 187283-25-6  | [1][2][3][5][6] |
| Appearance          | White crystalline powder   | [1][4]          |
| Purity              | ≥90% (HPLC), ≥93.0%<br>(HPLC), ≥97% (HPLC), ≥98%<br>(TLC), ≥99.7% (Chiral HPLC)                                  | [1][2][4][6]    |
| Storage Temperature | 2-8°C, 15-25°C, ≤ -20°C, -15<br>to -25°C   | [1][2][3][4][6] |
| Solubility          | Information not readily available, but generally soluble in organic solvents like DMF used in peptide synthesis. |                 |
| Melting Point       | Not available  | [3]             |
| Boiling Point       | Not available  | [3]             |
| Density             | 1.26 g/cm³ (Predicted)   | [3]             |

## **Key Applications in Research and Development**

**Fmoc-Phe(bis-Boc-4-guanidino)-OH** serves as a critical building block in the synthesis of peptides for various therapeutic and research applications.[3][4] Its unique structure is particularly valuable in:

- Peptide-Based Drug Development: The incorporation of the guanidino group can enhance
  the binding affinity and biological activity of synthetic peptides, making it a valuable
  component in the design of novel therapeutics.[1] This is particularly relevant in the
  development of enzyme inhibitors and modulators of biological targets.[4]
- Cancer Therapeutics: This compound is utilized in the development of peptide inhibitors relevant to cancer research.[4]



- Bioconjugation: It can be used in processes to link peptides to other biomolecules, aiding in the creation of targeted drug delivery systems.[1][4]
- Diagnostic Tools: The derivative is also employed in the development of sensitive assays for disease detection.[4]

## Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

The following is a representative protocol for the incorporation of **Fmoc-Phe(bis-Boc-4-guanidino)-OH** into a peptide sequence using manual Fmoc-SPPS. This protocol is based on standard Fmoc/tBu methodology.[7]

#### Materials:

- Fmoc-Rink Amide resin (or other suitable solid support)
- Fmoc-Phe(bis-Boc-4-guanidino)-OH
- Other required Fmoc-protected amino acids
- Coupling reagents: e.g., DIC (N,N'-Diisopropylcarbodiimide) and OxymaPure (Ethyl (hydroxyimino)cyanoacetate)
- Fmoc deprotection solution: 20% piperidine in DMF (N,N-Dimethylformamide)
- Solvents: DMF, DCM (Dichloromethane)
- Washing solvent: DMF
- Cleavage cocktail: e.g., TFA/TIS/H<sub>2</sub>O (95:2.5:2.5) (Trifluoroacetic acid/Triisopropylsilane/Water)
- · Precipitation solvent: Cold diethyl ether
- Reaction vessel (e.g., plastic syringe with a porous disc)

#### Procedure:



- Resin Swelling: Swell the resin in DMF for 30-60 minutes in the reaction vessel.
- Fmoc Deprotection:
  - Drain the DMF from the swollen resin.
  - Add the 20% piperidine in DMF solution to the resin.
  - Agitate for 5-10 minutes.
  - Drain the solution.
  - Repeat the piperidine treatment for another 5-10 minutes.
  - Wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine.
- Amino Acid Coupling:
  - In a separate vial, dissolve Fmoc-Phe(bis-Boc-4-guanidino)-OH (3 eq.), OxymaPure (3 eq.), and DIC (3 eq.) in DMF.
  - Pre-activate for 1-2 minutes.
  - Add the activated amino acid solution to the deprotected resin.
  - Agitate the mixture for 1-2 hours at room temperature.
  - Monitor the coupling reaction using a qualitative test (e.g., Kaiser test). If the test is positive (indicating incomplete reaction), extend the coupling time.
  - Once the coupling is complete, drain the reaction mixture.
  - Wash the resin with DMF (3-5 times).
- Chain Elongation: Repeat steps 2 and 3 for each subsequent amino acid to be added to the peptide sequence.
- Final Fmoc Deprotection: After the final amino acid coupling, perform the Fmoc deprotection as described in step 2.



- · Cleavage and Deprotection:
  - Wash the final peptide-resin with DCM and dry it under vacuum.
  - Add the cleavage cocktail to the resin and agitate for 2-3 hours at room temperature. This
    step removes the side-chain protecting groups (including the Boc groups on the guanidino
    moiety) and cleaves the peptide from the resin.
  - Filter the resin and collect the filtrate containing the crude peptide.
- · Peptide Precipitation and Purification:
  - Precipitate the crude peptide by adding the TFA solution to cold diethyl ether.
  - Centrifuge to pellet the peptide and decant the ether.
  - Wash the peptide pellet with cold ether.
  - Dry the crude peptide.
  - Purify the peptide using reverse-phase HPLC.
  - Confirm the identity and purity of the final peptide by mass spectrometry and analytical HPLC.

## **Workflow and Pathway Diagrams**

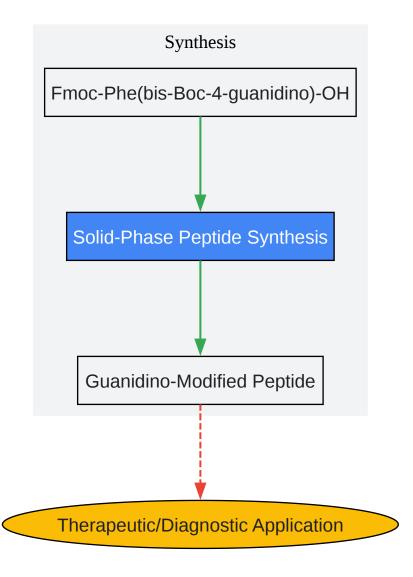
The following diagrams illustrate the logical workflow of incorporating **Fmoc-Phe(bis-Boc-4-guanidino)-OH** in SPPS and a conceptual representation of its application.





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### SPPS Workflow for Fmoc-Phe(bis-Boc-4-guanidino)-OH Incorporation



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Conceptual Application Pathway

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